

Characterization Profile: Vonoprazan Fumarate Impurity 4

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Compound of Interest

Compound Name: Vonoprazan fumarate impurity 4

Cat. No.: B8218903

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Technical Guide for Analytical & Process Development

Executive Summary & Nomenclature Definition

Objective: This guide provides a definitive technical characterization of "Impurity 4" in Vonoprazan Fumarate, a potassium-competitive acid blocker (P-CAB).

Critical Nomenclature Note: In the context of global pharmaceutical reference standards (e.g., BOC Sciences, ChemScene, SynThink), Vonoprazan Impurity 4 is consistently identified as the Hydroxymethyl Derivative (Alcohol Impurity). This designation distinguishes it from the N-oxide or des-sulfonyl analogs often numbered differently in specific manufacturer drug master files (DMFs).

- Chemical Name: [5-(2-fluorophenyl)-1-(pyridin-3-ylsulfonyl)-1H-pyrrol-3-yl]methanol[1][2][3]
- CAS Number: 2169271-28-5[1][2][3]
- Molecular Formula: C₁₆H₁₃FN₂O₃S[1][2][3][4]

- Molecular Weight: 332.35 g/mol [2][3][4]
- Classification: Process-Related Impurity (Intermediate Byproduct)[5][6]

Structural Elucidation & Formation Mechanism[8][9]

2.1 Chemical Structure

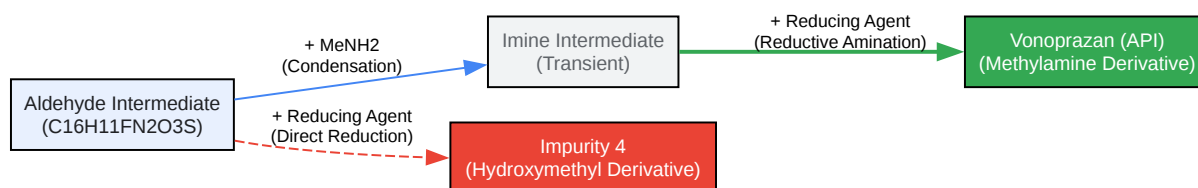
The impurity shares the core sulfonyl-pyrrole scaffold of Vonoprazan but differs at the C3-position side chain. Where Vonoprazan possesses a methylaminomethyl group ($-\text{CH}_2\text{NHCH}_3$), Impurity 4 contains a hydroxymethyl group ($-\text{CH}_2\text{OH}$).

2.2 Mechanistic Origin

Impurity 4 arises primarily during the reductive amination stage of the Vonoprazan synthesis.

- Main Pathway: The intermediate aldehyde (Vonoprazan Carbaldehyde) reacts with methylamine to form an imine, which is subsequently reduced to Vonoprazan.
- Impurity Pathway: If the imine formation is incomplete or if the reducing agent (e.g., NaBH_4) directly attacks the aldehyde carbonyl, the aldehyde is reduced to the primary alcohol (Impurity 4).

Figure 1: Formation Pathway of Impurity 4



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Caption: Divergent synthesis pathway showing the competitive formation of Impurity 4 via direct reduction of the aldehyde intermediate.

Analytical Characterization Data

The following data sets provide a self-validating system for identifying Impurity 4.

3.1 High-Resolution Mass Spectrometry (HRMS)

- Ionization Mode: ESI Positive (+)
- Observed Ion: $[M+H]^+$
- Theoretical m/z: 333.0709
- Fragmentation Pattern:
 - Loss of the sulfonyl group is a common fragmentation pathway for this scaffold.
 - Distinctive absence of the m/z 31 fragment (CH_3NH_2) typically seen in Vonoprazan MS/MS spectra.

3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

The 1H NMR spectrum provides the most definitive structural confirmation.

Position	Proton Type	Chemical Shift (δ , ppm)	Multiplicity	Diagnostic Value
C3-Side Chain	$-\text{CH}_2-\text{OH}$	$\sim 4.45 - 4.55$	Singlet (s) or Doublet	Primary ID Marker. Distinguishes from $-\text{CH}_2-\text{NHMe}$ (Vonoprazan: ~ 3.6 ppm).
N-Methyl	$-\text{NH}-\text{CH}_3$	Absent	N/A	Negative ID Marker. Absence confirms lack of amine.
Pyrrole Ring	C2-H / C4-H	6.5 - 7.5	Multiplet	Aromatic region similar to API but slightly shifted due to electronic difference of OH vs NHMe.
Pyridine Ring	C2'-H, C4'-H	7.5 - 8.8	Multiplet	Characteristic of the sulfonyl moiety.

3.3 Infrared Spectroscopy (FT-IR)

- Key Band: Broad absorption at $3200\text{--}3450\text{ cm}^{-1}$ corresponding to the O–H stretching vibration.
- Differentiation: Vonoprazan (secondary amine) exhibits a sharper N–H stretch, often obscured or distinct from the broad O–H band of Impurity 4.

Chromatographic Method (HPLC/UPLC)

Impurity 4 is a neutral molecule under standard acidic HPLC conditions, whereas Vonoprazan is basic (protonated). This difference in ionization state drives the separation.

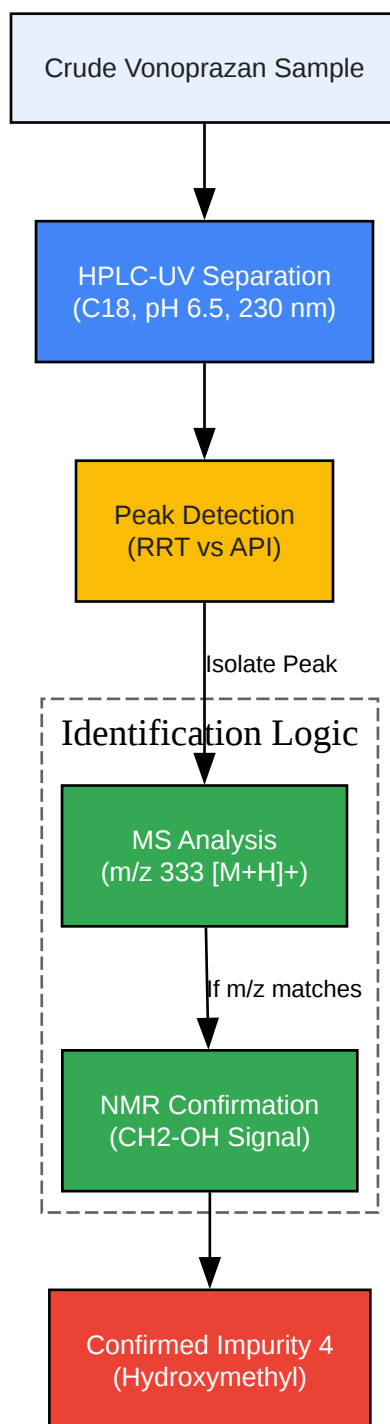
Recommended Method Parameters:

- Column: C18 Stationary Phase (e.g., Phenomenex Kinetex EVO or Agilent Zorbax SB-C18), 250 × 4.6 mm, 5 μm.
- Mobile Phase A: 0.03 M Phosphate Buffer (pH 6.5) or Ammonium Formate (pH 3.0).
- Mobile Phase B: Acetonitrile.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Gradient: Standard gradient (e.g., 10% B to 80% B over 20-30 min).
- Detection: UV at 230 nm.[\[7\]](#)[\[9\]](#)[\[10\]](#)

Retention Behavior:

- Acidic pH (pH ~3.0): Vonoprazan is fully ionized (protonated) and may elute earlier due to polarity, though silanol interactions can cause tailing. Impurity 4 (Neutral) interacts purely via hydrophobic mechanisms.
- Neutral pH (pH ~6.5): Vonoprazan is less ionized (closer to pKa), increasing retention. Impurity 4 retention remains relatively stable.
- Relative Retention Time (RRT): Impurity 4 typically elutes at an RRT distinct from the API. (Note: Exact RRT depends on specific gradient/column; always confirm with Reference Standard CAS 2169271-28-5).

Figure 2: Analytical Workflow for Impurity Identification



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Caption: Step-by-step analytical workflow for isolating and confirming Impurity 4 from crude samples.

Control Strategy

To minimize Impurity 4 levels in the final API to <0.10% (ICH Q3A limit):

- **Reagent Stoichiometry:** Ensure excess Methylamine is present before the addition of the reducing agent. This pushes the equilibrium toward the Imine (Pre-Vonoprazan) rather than the Aldehyde.
- **Reaction Monitoring:** Use IPC (In-Process Control) HPLC to monitor the disappearance of the Aldehyde and the formation of the Alcohol (Impurity 4) before quenching.
- **Purification:** Impurity 4 is significantly less basic than Vonoprazan. It can be effectively removed during the salt formation step (Fumarate salt crystallization) or by an acid-base wash (Impurity 4 remains in organic layer at low pH while Vonoprazan extracts into aqueous).

References

- Liu, S., et al. (2016). Identification, characterization, and high-performance liquid chromatography quantification of process-related impurities in vonoprazan fumarate.^[11] Journal of Separation Science. (Contextual validation of process impurities). Available at: [\[Link\]](#)
- Google Patents.CN104926790A - High-purity Vonoprazan Fumarate compound, intermediate and impurity. (Describes impurity formation pathways).

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